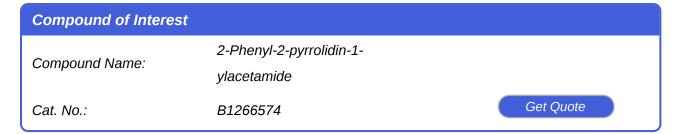


Personal protective equipment for handling 2-Phenyl-2-pyrrolidin-1-ylacetamide

Author: BenchChem Technical Support Team. Date: December 2025



Essential Safety and Handling Guide for 2-Phenyl-2-pyrrolidin-1-ylacetamide

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **2-Phenyl-2-pyrrolidin-1-ylacetamide** (CAS RN: 31788-79-1). Adherence to these procedures is vital for ensuring laboratory safety and minimizing risk.

Chemical Identifier and Hazard Summary

Property	Value
IUPAC Name	2-phenyl-2-pyrrolidin-1-ylacetamide[1]
CAS Number	31788-79-1[1]
Molecular Formula	C12H16N2O[1]
Molecular Weight	204.27 g/mol [1]

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Phenyl-2-pyrrolidin-1-ylacetamide** is classified with the following hazards:



Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation[1]

Note: A comprehensive Safety Data Sheet (SDS) for this specific compound was not located. The information provided is based on GHS data from PubChem and generalized safety protocols for similar substituted acetamides.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent exposure through inhalation, ingestion, or skin and eye contact.



PPE Category	Minimum Requirement	Recommended for High- Risk Operations
Eye and Face Protection	ANSI Z87.1 compliant safety glasses with side shields.	Chemical splash goggles. A face shield should be worn over goggles when there is a significant risk of splashing.
Hand Protection	Disposable nitrile gloves.	Double-gloving with nitrile gloves. For extended contact, consider heavier-duty chemical-resistant gloves.
Body Protection	A standard laboratory coat.	A chemical-resistant apron over a lab coat. For large quantities, consider disposable coveralls.
Respiratory Protection	Not generally required with adequate engineering controls (fume hood).	A NIOSH-approved respirator may be necessary if engineering controls are insufficient or during spill cleanup.
Footwear	Closed-toe shoes.	Chemical-resistant shoe covers may be appropriate in areas with a high risk of spills.

Operational Plan: Step-by-Step Handling Procedures

- 1. Preparation and Engineering Controls:
- Hazard Assessment: Before any new procedure, conduct a thorough hazard assessment.
- Fume Hood: All handling of **2-Phenyl-2-pyrrolidin-1-ylacetamide** powder should be performed in a certified chemical fume hood to minimize inhalation exposure.



- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible and have been recently tested. Have a chemical spill kit appropriate for solid reagents nearby.
- 2. Weighing and Aliquoting:
- Don appropriate PPE before entering the designated handling area.
- To prevent static discharge, use an anti-static weigh boat or grounding mat.
- Carefully weigh the desired amount of the compound, avoiding the creation of dust.
- If preparing solutions, add the solid to the solvent slowly to prevent splashing.
- 3. Post-Handling:
- Thoroughly clean the work area in the fume hood with an appropriate solvent (e.g., 70% ethanol) and wipe dry.
- Carefully remove PPE, avoiding cross-contamination. Remove gloves last and wash hands thoroughly with soap and water.
- Label all containers with the chemical name, concentration, date, and appropriate hazard pictograms.

Disposal Plan

- 1. Waste Segregation:
- Solid Waste: All disposable materials contaminated with 2-Phenyl-2-pyrrolidin-1ylacetamide, including gloves, weigh boats, and paper towels, must be disposed of in a
 designated hazardous waste container.
- Liquid Waste: Solutions containing this compound should be collected in a clearly labeled hazardous waste container. Do not mix with incompatible waste streams.
- Unused Compound: Dispose of any unused or expired 2-Phenyl-2-pyrrolidin-1ylacetamide as hazardous chemical waste. Do not pour down the drain or discard in regular



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trash.

- 2. Container Management:
- Keep waste containers closed except when adding waste.
- Ensure all waste containers are properly labeled with "Hazardous Waste" and the chemical contents.
- 3. Institutional Guidelines:
- Follow all local, state, and federal regulations for hazardous waste disposal. Consult your institution's Environmental Health and Safety (EHS) department for specific procedures and pickup schedules.

Visual Workflow for Safe Handling



Preparation

Proceed to Handling

Handling (in Fume Hood)

Complete Handling

Cleanup & Post-Handling

Cleanup & Post-Handling

Decontaminate Work Surface

Doff PPE Correctly

Wash Hands Thoroughly

Initiate Disposal

Waste Disposal

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Caption: Safe handling workflow from preparation to disposal.



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References

- 1. 2-Phenyl-2-pyrrolidin-1-ylacetamide | C12H16N2O | CID 99006 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Phenyl-2-pyrrolidin-1-ylacetamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266574#personal-protective-equipment-for-handling-2-phenyl-2-pyrrolidin-1-ylacetamide]

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